

# Thiol-PEG5-alcohol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Thiol-PEG5-alcohol**

Cat. No.: **B15544091**

[Get Quote](#)

## In-Depth Technical Guide: Thiol-PEG5-alcohol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties, applications, and relevant experimental protocols for **Thiol-PEG5-alcohol**, a versatile heterobifunctional linker used extensively in bioconjugation, drug delivery, and nanotechnology.

## Core Molecular Data

**Thiol-PEG5-alcohol** is a polyethylene glycol (PEG) derivative containing a terminal thiol (-SH) group and a terminal hydroxyl (-OH) group. The PEG linker consists of five ethylene glycol units, imparting hydrophilicity and biocompatibility to the molecule.

Property	Value	Reference
Molecular Weight	254.34 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O <sub>5</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	248582-03-8	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	HS-PEG5-OH, 14-Mercapto-3,6,9,12-tetraoxatetradecan-1-ol	<a href="#">[2]</a>
Purity	Typically ≥95%	<a href="#">[2]</a>
Appearance	White to off-white solid or viscous liquid	
Storage	Recommended at -5°C to 2-8°C, kept dry and protected from sunlight	<a href="#">[1]</a> <a href="#">[2]</a>

## Key Applications

The dual functionality of **Thiol-PEG5-alcohol** makes it a valuable tool in various scientific disciplines:

- **Bioconjugation:** The thiol group exhibits high reactivity towards maleimides, enabling the site-specific conjugation of proteins, peptides, and other biomolecules. The hydroxyl group can be further modified for subsequent reactions.
- **Drug Delivery:** This linker is utilized in the development of drug delivery systems such as micelles, liposomes, and nanoparticles.[\[3\]](#) Its PEG component can improve the solubility, stability, and circulation time of conjugated therapeutics.[\[3\]](#)
- **PROTACs:** **Thiol-PEG5-alcohol** serves as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[\[4\]](#) PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the degradation of the target protein.

- Nanoparticle Functionalization: The thiol group has a strong affinity for the surface of noble metal nanoparticles, such as gold, facilitating the creation of stable, functionalized nanoparticles for applications in diagnostics and biosensing.

## Experimental Protocols

Below are representative protocols for common applications of **Thiol-PEG5-alcohol**.

### Thiol-Maleimide Conjugation

This protocol outlines the general steps for conjugating **Thiol-PEG5-alcohol** to a maleimide-functionalized molecule (e.g., a protein or fluorescent dye).

Materials:

- **Thiol-PEG5-alcohol**
- Maleimide-functionalized molecule
- Conjugation buffer (e.g., PBS, pH 7.0-7.5, thiol-free)
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Optional: TCEP (tris(2-carboxyethyl)phosphine) for reduction of disulfide bonds
- Purification system (e.g., size-exclusion chromatography, dialysis)

Procedure:

- Prepare the Maleimide-Functionalized Molecule: Dissolve the maleimide-containing molecule in the conjugation buffer to a desired concentration (e.g., 1-10 mg/mL for proteins). If necessary, reduce any existing disulfide bonds by adding a 10-fold molar excess of TCEP and incubating for approximately 30 minutes at room temperature. It is advisable to perform the reaction under an inert atmosphere (e.g., nitrogen or argon) to prevent re-oxidation of thiols.
- Prepare the **Thiol-PEG5-alcohol** Solution: Dissolve **Thiol-PEG5-alcohol** in DMSO or DMF to create a stock solution (e.g., 10 mM).

- Reaction: Add a 10- to 20-fold molar excess of the **Thiol-PEG5-alcohol** solution to the solution of the maleimide-functionalized molecule.
- Incubation: Gently mix the reaction mixture and incubate at room temperature for 2-4 hours or overnight at 4°C.
- Purification: Purify the resulting conjugate using an appropriate method such as size-exclusion chromatography or dialysis to remove unreacted **Thiol-PEG5-alcohol** and other reagents.

## Functionalization of Gold Nanoparticles

This protocol describes the surface modification of gold nanoparticles with **Thiol-PEG5-alcohol**.

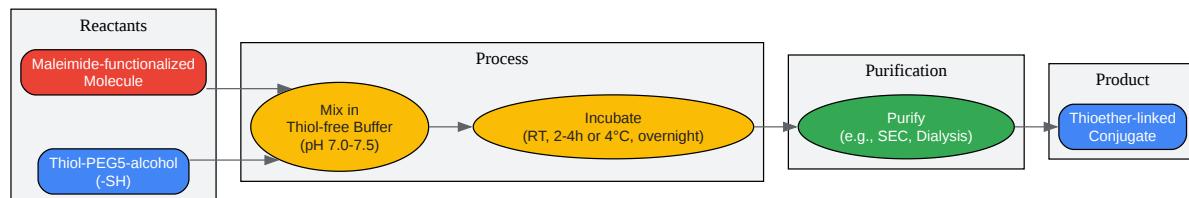
### Materials:

- Gold nanoparticle solution
- **Thiol-PEG5-alcohol**
- Ethanol
- Centrifugation and washing solutions (e.g., phosphate buffer, deionized water)

### Procedure:

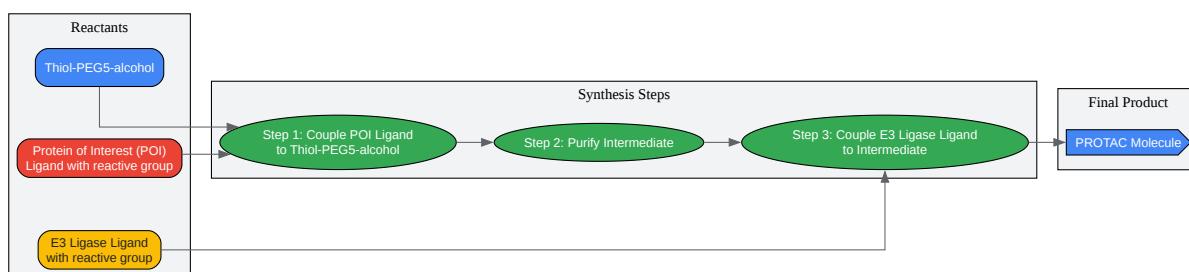
- Prepare **Thiol-PEG5-alcohol** Solution: Dissolve **Thiol-PEG5-alcohol** in ethanol to a suitable concentration.
- Functionalization: Add the ethanolic solution of **Thiol-PEG5-alcohol** to the gold nanoparticle suspension. The thiol groups will covalently bind to the gold surface.
- Incubation: Allow the reaction to proceed for several hours to ensure complete surface coverage.
- Purification: Remove unbound **Thiol-PEG5-alcohol** by repeated centrifugation and washing steps with a suitable buffer or deionized water.

## Visualized Workflows



[Click to download full resolution via product page](#)

Caption: Workflow for Thiol-Maleimide Conjugation.



[Click to download full resolution via product page](#)

Caption: General Workflow for PROTAC Synthesis.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Surface functionalization of gold nanoparticles using hetero-bifunctional poly(ethylene glycol) spacer for intracellular tracking and delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Thiol-C9-PEG5 | CAS#:130727-42-3 | Chemsoc [chemsoc.com]
- To cite this document: BenchChem. [Thiol-PEG5-alcohol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15544091#thiol-peg5-alcohol-molecular-weight-and-formula\]](https://www.benchchem.com/product/b15544091#thiol-peg5-alcohol-molecular-weight-and-formula)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)